

# Application Notes: The Role of Musk Xylene-d9 in Human Biomonitoring

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## Compound of Interest

Compound Name: Musk Xylene-d9

Cat. No.: B13857004

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## Introduction

Musk xylene (1-tert-Butyl-3,5-dimethyl-2,4,6-trinitrobenzene) is a synthetic nitro-musk compound extensively used as a fragrance ingredient in a variety of consumer products, including perfumes, soaps, detergents, and cosmetics.[1][2][3] Due to its widespread use, chemical stability, and lipophilic ("fat-loving") nature, musk xylene can persist in the environment and bioaccumulate in living organisms.[3][4][5] Consequently, it has been detected in various human tissues, including adipose tissue, blood, and breast milk, making it a relevant compound for human biomonitoring studies.[4][6][7]

These application notes focus on the analytical methods for quantifying musk xylene in human biological samples. A critical component of accurate and precise quantification is the use of an internal standard. **Musk Xylene-d9**, a deuterated analog of musk xylene, serves this essential role. By introducing a known quantity of **Musk Xylene-d9** into a sample at the beginning of the analytical process, researchers can correct for any loss of the target analyte (musk xylene) during sample preparation and analysis, thereby ensuring the reliability of the biomonitoring data. This document provides a summary of reported musk xylene concentrations in human samples, a detailed analytical protocol utilizing **Musk Xylene-d9**, and visualizations of the metabolic pathway and experimental workflow.

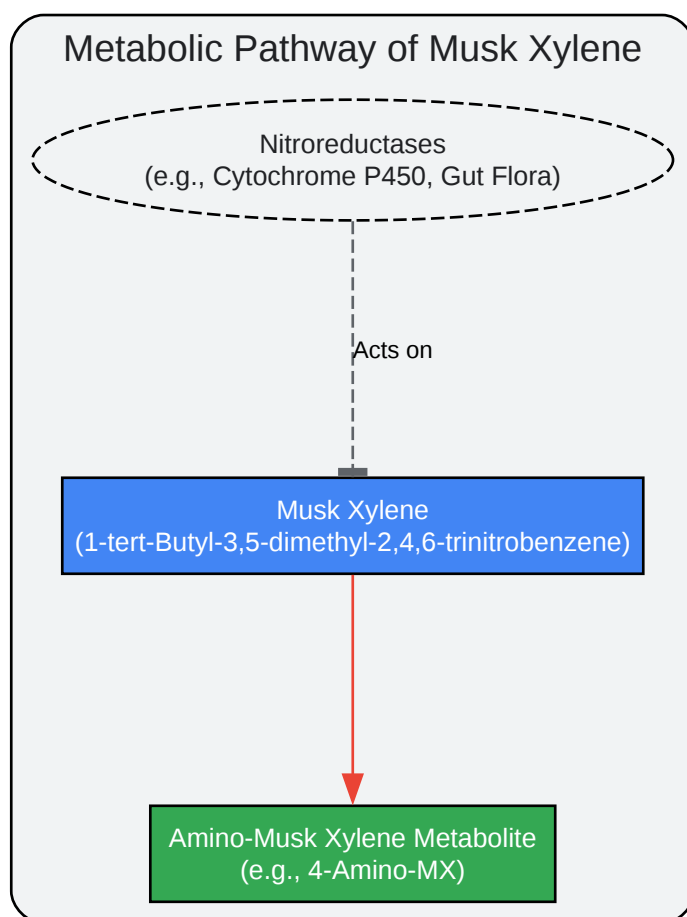
## Quantitative Data from Human Biomonitoring Studies

Musk xylene has been quantified in various human biological matrices. The following table summarizes the concentration levels reported in different studies.

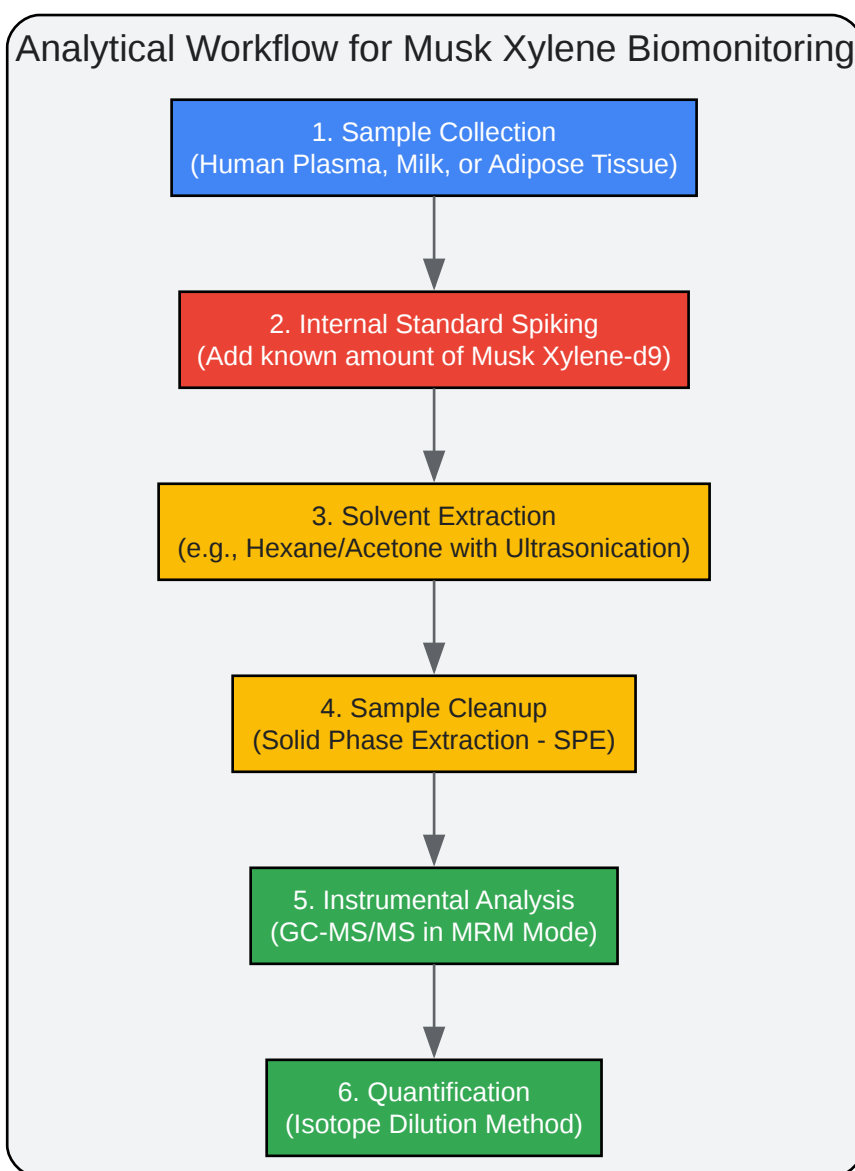
Biological Matrix	Country/Region	Concentration Range	Mean/Median Concentration	Citation
Adipose Tissue	Germany	0.02 - 0.22 mg/kg fat	Not Specified	[6]
Breast Milk	Germany (S. Bavaria)	0.01 - 1.22 mg/kg fat	0.10 mg/kg fat	[2][6]
Breast Milk	United States	< 2 - 150 ng/g lipid	Not Specified	[8]
Blood Plasma	Germany	66 - 270 pg/g plasma	Not Specified	[6]
Blood Plasma	Germany (1993)	<0.1 - 1.12 µg/L	0.24 µg/L	[9]
Blood Plasma	Germany (1998)	<0.1 - 0.29 µg/L	<0.1 µg/L	[9]
Blood Serum	Not Specified	Not Specified	0.0333 ng/g (wet weight)	[7]

## Metabolism of Musk Xylene

In humans and other mammals, musk xylene is known to be metabolized primarily through the reduction of one of its nitro groups to an amino group.[1][10] This biotransformation is often carried out by intestinal microflora and cytochrome P450 enzymes in the liver.[10][11] The resulting amino-metabolites, such as p-NH<sub>2</sub>-musk xylene, are also of interest in biomonitoring as they provide further evidence of exposure.[10]



## Analytical Workflow for Musk Xylene Biomonitoring



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